# Application Notes and Protocols: In-Vitro Assessment of Skin Hydration using Saccharide Isomerate

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *Pentavitin* |
| *CAS No.:* | *100843-69-4* |
| *Cat. No.:* | *B1167728* |

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## Introduction

Maintaining optimal skin hydration is crucial for a healthy skin barrier function. Dehydrated skin is often associated with a compromised barrier, leading to dryness, sensitivity, and an increased susceptibility to environmental aggressors. Saccharide Isomerate, a plant-derived carbohydrate complex, has demonstrated significant efficacy in improving skin hydration.[1][2] Its unique mechanism of action, which involves binding to keratin in the stratum corneum, mimics the skin's natural moisturizing factors (NMFs), providing long-lasting hydration.[1][2] Furthermore, in-vivo studies have shown that Saccharide Isomerate can reduce transepidermal water loss (TEWL) and improve skin smoothness and comfort.

These application notes provide detailed in-vitro methodologies to assess the efficacy of Saccharide Isomerate in enhancing skin hydration. The protocols described herein utilize Reconstructed Human Epidermis (RHE) models, which closely mimic the structure and function of the native human epidermis, offering a robust and ethically sound platform for efficacy

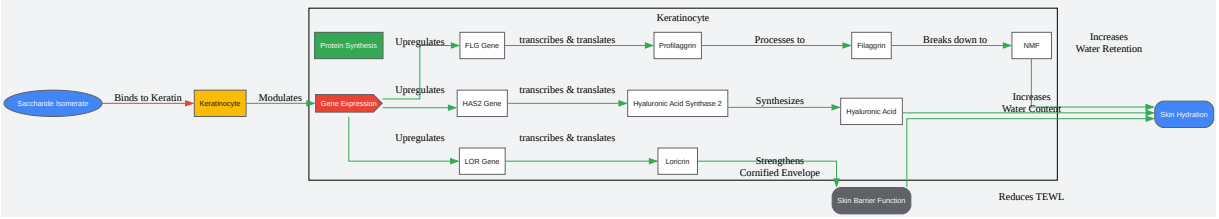
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testing.[3] The described assays will enable researchers to quantify the effects of Saccharide Isomerate on key hydration markers, including the expression of barrier proteins and the synthesis of hyaluronic acid.

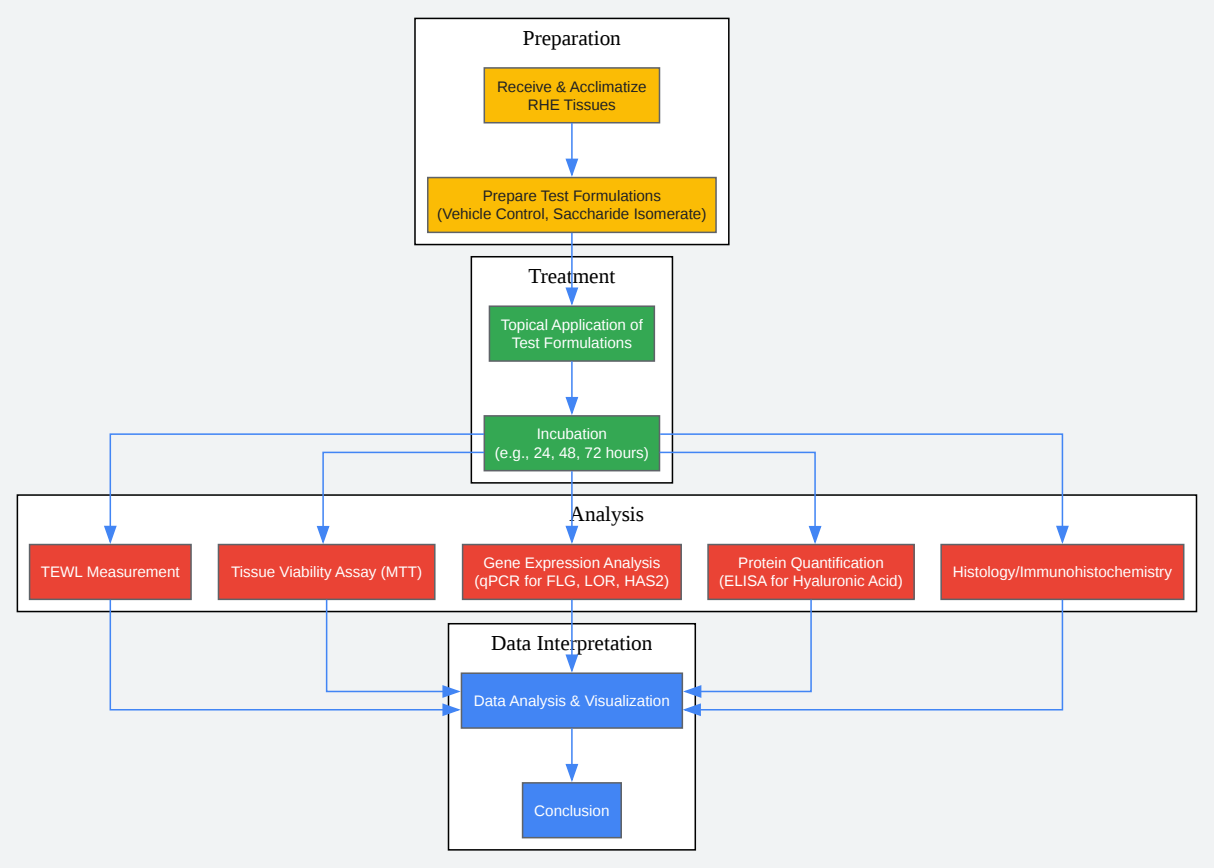
## Mechanism of Action: Signaling Pathways

Saccharide Isomerate enhances skin hydration through a multi-faceted approach that involves strengthening the skin's natural barrier and boosting its innate moisturizing capabilities. A key aspect of its mechanism is the upregulation of genes involved in keratinocyte differentiation and the formation of the cornified envelope, such as Filaggrin (FLG) and Loricrin (LOR).[4][5][6] Filaggrin is subsequently broken down into amino acids that constitute the Natural Moisturizing Factor (NMF), which is essential for maintaining stratum corneum hydration. Additionally, Saccharide Isomerate has been shown to stimulate the synthesis of Hyaluronic Acid (HA), a potent humectant that can hold up to 1000 times its weight in water.[7]

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